

# An In-depth Technical Guide to the Safe Handling of o-Tolyl Isocyanate

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## Compound of Interest

Compound Name: o-Tolyl isocyanate

Cat. No.: B037814

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling precautions for **o-Tolyl isocyanate** (CAS No. 614-68-6), a compound utilized in various chemical syntheses, including as an intermediate for pesticides and pharmaceuticals.<sup>[1]</sup> Due to its hazardous properties, strict adherence to safety protocols is imperative to ensure the well-being of laboratory personnel and the integrity of research.

## Physicochemical and Toxicological Profile

Understanding the fundamental properties of **o-Tolyl isocyanate** is crucial for its safe handling. This substance is a combustible liquid that is sensitive to moisture and hydrolyzes in water.<sup>[2]</sup><sup>[3]</sup>

Table 1: Physicochemical Properties of **o-Tolyl Isocyanate**

Property	Value
Molecular Formula	C8H7NO
Molecular Weight	133.15 g/mol [4]
Boiling Point	185 °C (lit.)[4]
Density	1.074 g/mL at 25 °C (lit.)[4]
Flash Point	92 °C (197 °F)[3] or 198°F
Refractive Index	n20/D 1.535 (lit.)[4]
Vapor Pressure	0.689 mmHg at 25°C
Solubility	Hydrolyzes in water.[3]

**o-Tolyl isocyanate** is classified as a hazardous substance with multiple routes of toxicity. It is harmful if swallowed, inhaled, or in contact with skin.[2][5] It is a lachrymator, causing irritation and tearing of the eyes.[2][5]

Table 2: Hazard Classifications for **o-Tolyl Isocyanate**

Hazard	Classification
Acute Toxicity (Oral, Dermal, Inhalation)	Category 4[5]
Skin Corrosion/Irritation	Category 2 (Causes skin irritation)[5]
Serious Eye Damage/Eye Irritation	Category 2 (Causes serious eye irritation)[5]
Respiratory Sensitization	Category 1 (May cause allergy or asthma symptoms or breathing difficulties if inhaled)[5]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (May cause respiratory irritation)[5]

## Safe Handling and Storage Protocols

Proper handling and storage are critical to minimize exposure risk.

Handling:

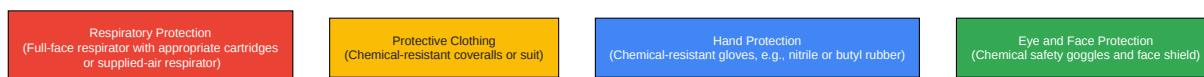
- Work should be conducted in a well-ventilated area, preferably under a chemical fume hood. [5][6]
- Avoid breathing mists or vapors. [5][6]
- Prevent contact with skin, eyes, and clothing by wearing appropriate personal protective equipment (PPE). [5][7]
- Do not eat, drink, or smoke in areas where the chemical is handled. [8][9]
- Keep away from open flames, hot surfaces, and other sources of ignition. [2][5]
- Handle under an inert atmosphere and protect from moisture. [3][5]

#### Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place. [5][6][7]
- The storage area should be designated for corrosive materials. [5]
- Keep away from incompatible materials such as acids, strong bases, alcohols, amines, and strong oxidizing agents. [2][9] The substance reacts violently with water. [6]
- Store locked up or in an area accessible only to authorized personnel. [6][10]

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the last line of defense against exposure. The following diagram illustrates the recommended PPE for handling **o-Tolyl isocyanate**.



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Caption: Recommended Personal Protective Equipment for handling **o-Tolyl isocyanate**.

## Emergency Procedures

In the event of an emergency, a clear and practiced response is crucial.

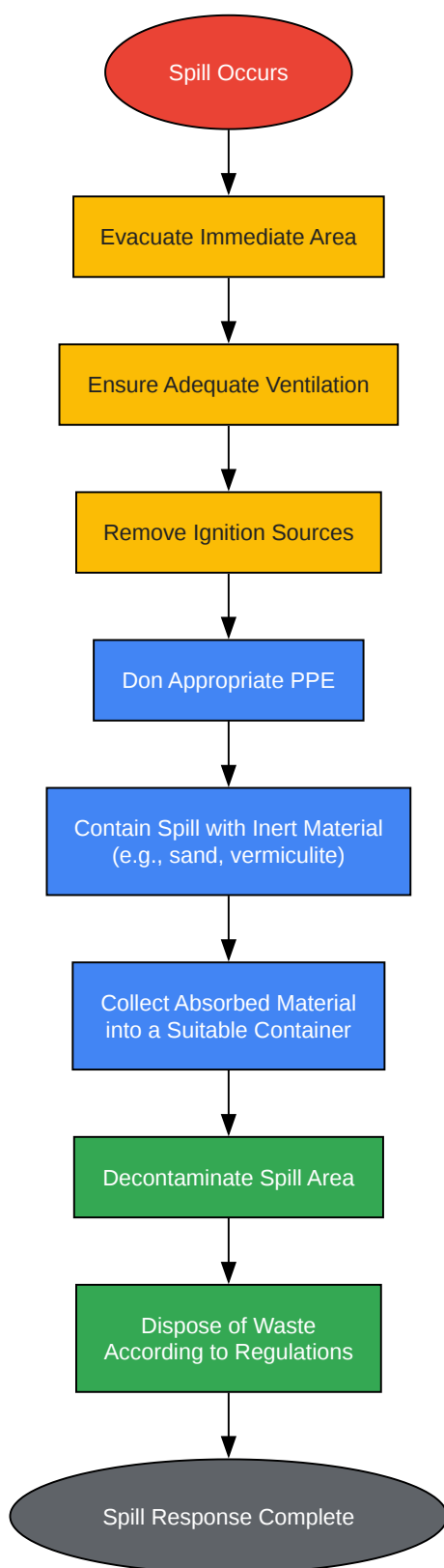
### First Aid Measures:

- Inhalation: Move the person to fresh air immediately. If breathing is difficult, give oxygen. Seek immediate medical attention.[\[2\]](#)[\[7\]](#) Do not use mouth-to-mouth resuscitation.[\[7\]](#)
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[\[2\]](#)[\[7\]](#) Get medical aid.[\[7\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[2\]](#)[\[7\]](#) Seek immediate medical attention.[\[7\]](#)
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water.[\[2\]](#)[\[7\]](#) Seek immediate medical attention.[\[7\]](#)

Spill Response: In case of a spill, evacuate the area and ensure adequate ventilation.[\[6\]](#)

Remove all sources of ignition.[\[11\]](#) Absorb the spill with an inert material such as vermiculite, sand, or earth, and place it in a suitable container for disposal.[\[7\]](#) Do not allow the spill to enter drains or waterways.[\[6\]](#)

The following workflow outlines the steps for responding to an **o-Tolyl isocyanate** spill.



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Caption: Emergency workflow for responding to an ***o*-Tolyl isocyanate** spill.

## Disposal Considerations

Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[7] Disposal should be carried out by a licensed disposal company in accordance with federal, state, and local regulations.[12] Do not dispose of the material into the environment.[8] Contaminated packaging should be disposed of as unused product.[12]

## Conclusion

**o-Tolyl isocyanate** is a valuable chemical intermediate, but its hazardous nature demands rigorous safety and handling protocols. By understanding its properties, implementing proper engineering controls, consistently using appropriate PPE, and being prepared for emergencies, researchers can mitigate the risks associated with its use. This guide serves as a foundational resource for establishing a safe laboratory environment for work with this compound. Always refer to the most current Safety Data Sheet (SDS) from your supplier for the latest information.

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